

Literature review of 2-Bromo-5-phenyl-1,3-oxazole synthesis methods

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Compound of Interest

Compound Name: 2-Bromo-5-phenyl-1,3-oxazole

Cat. No.: B590461

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A Technical Guide to the Synthesis of 2-Bromo-5-phenyl-1,3-oxazole

For Researchers, Scientists, and Drug Development Professionals

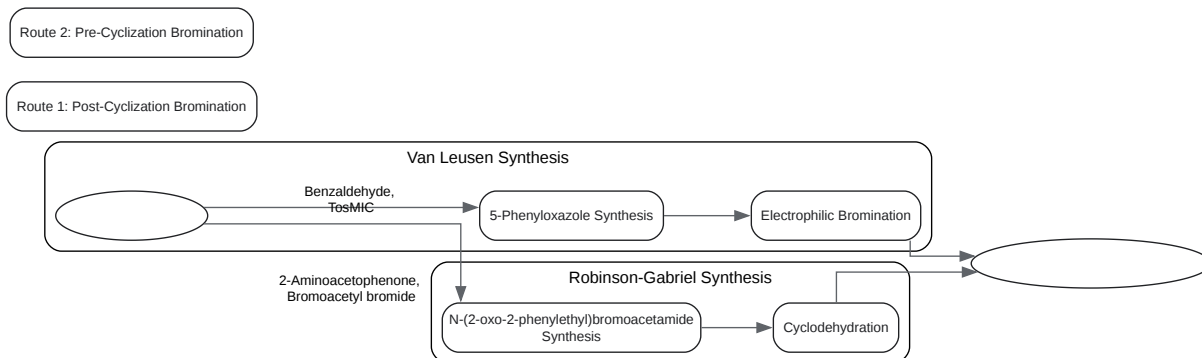
This in-depth technical guide provides a comprehensive overview of the synthetic methodologies for obtaining **2-Bromo-5-phenyl-1,3-oxazole**, a valuable heterocyclic building block in medicinal chemistry and materials science. This document details the primary synthetic routes, provides specific experimental protocols, and presents quantitative data to facilitate laboratory application.

Introduction

The 1,3-oxazole scaffold is a prominent feature in a multitude of biologically active compounds and functional materials. The introduction of a bromine atom at the 2-position of a 5-phenyloxazole ring furnishes a versatile handle for further chemical modifications, such as cross-coupling reactions, making **2-Bromo-5-phenyl-1,3-oxazole** a key intermediate in the synthesis of more complex molecular architectures. This guide explores the principal synthetic strategies for the preparation of this compound, focusing on the Van Leusen oxazole synthesis followed by bromination and the Robinson-Gabriel synthesis.

Core Synthetic Strategies

The synthesis of **2-Bromo-5-phenyl-1,3-oxazole** can be broadly approached via two main logical pathways. The choice of method often depends on the availability of starting materials, desired scale, and tolerance to specific reaction conditions.



Van Leusen Synthesis Workflow

Benzaldehyde + TosMIC

Base (e.g., K_2CO_3)
in Methanol

Reflux

Aqueous Workup

Purification

5-Phenyloxazole

Robinson-Gabriel Synthesis Workflow

2-Aminoacetophenone +
Bromoacetyl bromide

Amidation Reaction

N-(2-oxo-2-phenylethyl)bromoacetamide

Cyclodehydrating Agent
(e.g., H_2SO_4 , $POCl_3$)

Heating

Neutralization & Extraction

Column Chromatography

2-Bromo-5-phenyl-1,3-oxazole

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